

synthesis mechanism of tin neodecanoate from SnO

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Compound Focus: Tin(2+) neodecanoate

CAS No.: 49556-16-3

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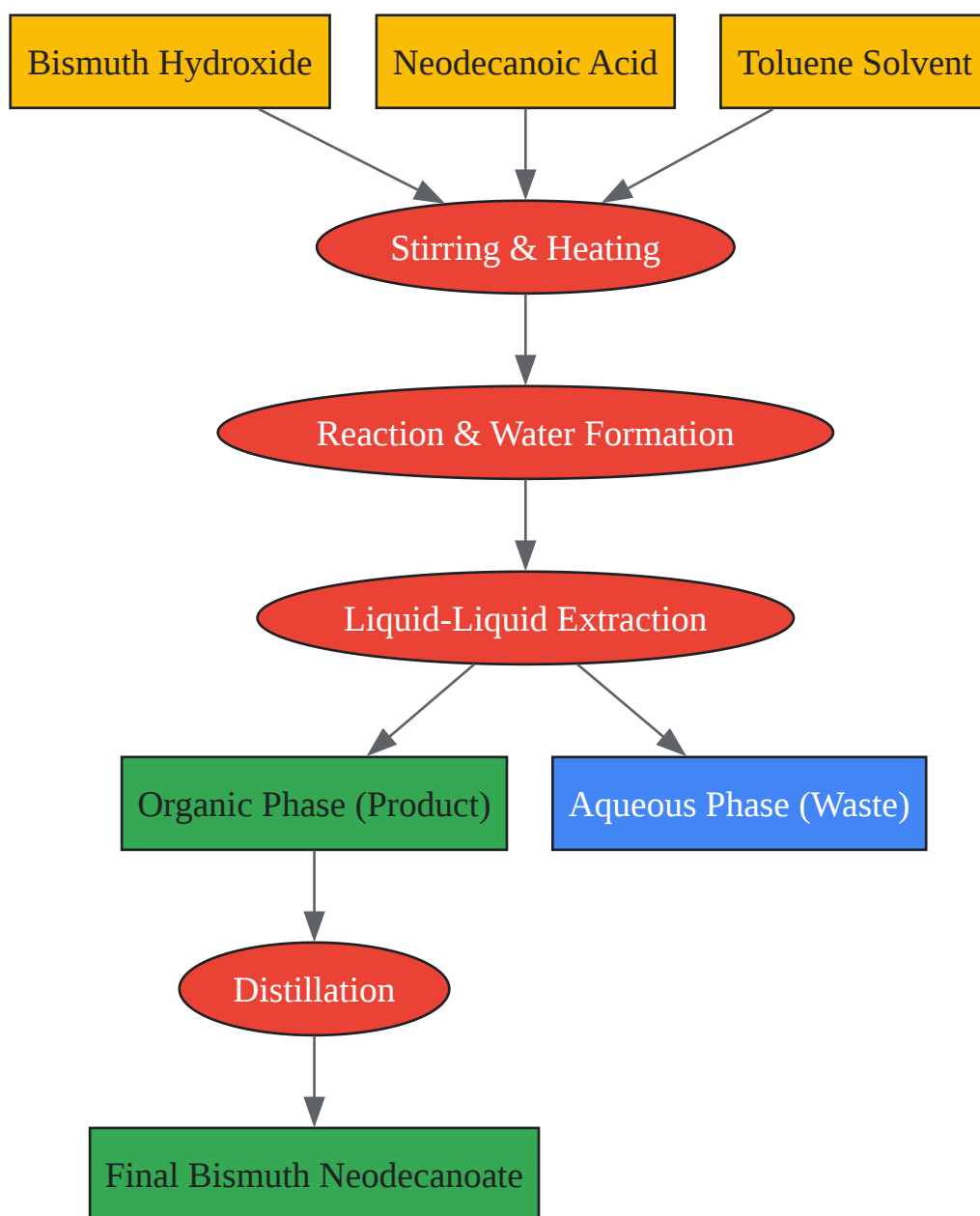
Chemical Profile of Tin Neodecanoate

The table below summarizes the key identifiers and physical properties of tin neodecanoate (specifically the tin(II) salt) based on industrial product specifications [1].

Property	Description / Value
Linear Formula	$\text{Sn}(\text{C}_{10}\text{H}_{19}\text{O}_2)_2$ [1]
Compound Formula	$\text{C}_{20}\text{H}_{38}\text{SnO}_4$ [1]
Molecular Weight	461.23 g/mol [1]
Appearance	Viscous amber liquid [1]
Density	1.16 g/mL [1]
Common Applications	Industrial catalyst, drying agent, rubber adhesion promoter, bonding agent [1]. Also used as a heat stabilizer in PVC [2].

A Reference Synthesis Pathway

Although the direct synthesis from SnO is not detailed in the search results, a patent for synthesizing **bismuth neodecanoate** outlines a common industrial method for metal neodecanoates. The core reaction involves a **carboxylate exchange** between neodecanoic acid and a basic metal compound [3]. The general workflow is illustrated below.



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Synthesis of bismuth neodecanoate via carboxylate exchange [3]

This method involves [3]:

- **Reactants:** Bismuth hydroxide and neodecanoic acid.
- **Solvent:** Toluene.
- **Key Steps:** Stirring and heating the mixture to facilitate the reaction, which produces water. The crude product is then purified through liquid-liquid extraction to separate the organic phase containing the product, followed by distillation to remove the solvent.

For synthesizing **tin neodecanoate from SnO**, an analogous reaction is likely, where SnO would act as the basic metal compound reacting with neodecanoic acid.

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References

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2. Effect of different tin and calcium–zinc heat stabilizers... neodecanoate [degruyterbrill.com]
3. CN103601633A - Method of synthesizing bismuth neodecanoate [patents.google.com]

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